

# Safety precautions for handling tetrairidium dodecacarbonyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetrairidium dodecacarbonyl

Cat. No.: B077418

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## Technical Support Center: Tetrairidium Dodecacarbonyl

This guide provides essential safety information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **tetrairidium dodecacarbonyl** ( $\text{Ir}_4(\text{CO})_{12}$ ).

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **tetrairidium dodecacarbonyl**?

A1: Tetrairidium dodecacarbonyl is harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] It is classified as an acute toxicant.[1] While the chemical, physical, and toxicological properties have not been thoroughly investigated, it is crucial to handle it with care to avoid exposure.[4] It is also an air-sensitive and combustible solid.[2][5]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.

- Skin Contact: Wash off immediately with plenty of water and soap.[3] Remove and wash contaminated clothing before reuse.[3] If skin irritation persists, call a physician.[6]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water and call a poison center or doctor immediately.[3][7]

Q3: How should I properly store **tetrairidium dodecacarbonyl**?

A3: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[7] Keep the container tightly closed.[4][7][8] It is recommended to store it under an inert atmosphere due to its air sensitivity.[5]

Q4: What should I do in case of a spill?

A4: For small spills, you can sweep up the material, taking care not to create dust, and place it in a suitable, closed container for disposal.[4][7] Avoid breathing in the dust and ensure adequate ventilation.[4] For larger spills, it is considered a major event. You should evacuate the area, notify others, and call for emergency response.[5] Do not attempt to clean up a major spill yourself.[5]

## Troubleshooting Guides

Issue: I suspect a container of **tetrairidium dodecacarbonyl** has been compromised and exposed to air.

- Initial Assessment: Check for any visible changes in the material's appearance. It is typically canary-yellow crystals.[9]
- Safe Handling: Handle the container within a fume hood or glove box.[5] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[4]
- Disposal: If you suspect contamination or degradation, it is best to dispose of the material according to your institution's hazardous waste guidelines.[4][8]

Issue: I am unsure about the appropriate personal protective equipment (PPE) for handling this compound.

- **Eye Protection:** Wear safety glasses with side shields conforming to EN166 or NIOSH-approved goggles.[\[4\]](#)
- **Skin Protection:** Use chemical-resistant gloves. Nitrile gloves are often recommended for handling metal carbonyls, but it's best to consult the specific SDS for breakthrough times.[\[4\]](#)  
[\[5\]](#) A flame-resistant lab coat or a complete suit protecting against chemicals should be worn.  
[\[4\]](#)[\[5\]](#)
- **Respiratory Protection:** If working outside of a fume hood or glovebox, or if there is a risk of dust formation, use a NIOSH-approved P95 or P100 particulate respirator.[\[4\]](#)

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>12</sub> Ir <sub>4</sub> O <sub>12</sub>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	1104.99 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	195 °C (decomposes)	<a href="#">[1]</a> <a href="#">[2]</a>
Water Solubility	Insoluble	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Class	Acute Toxicity 4 (Oral, Dermal, Inhalation)	<a href="#">[1]</a>

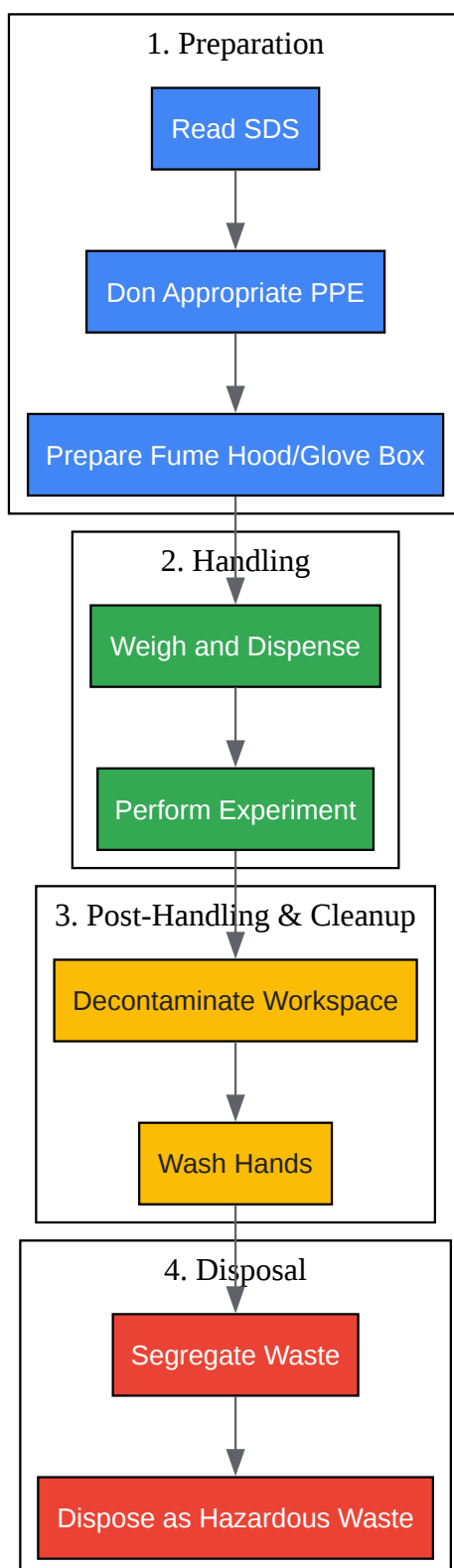
## Experimental Protocols

Safe Handling and Use Protocol:

- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[\[7\]](#) Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a glove box.[\[5\]](#)
- **Personal Protective Equipment (PPE):** At a minimum, wear safety goggles with side shields, chemical-resistant gloves, and a lab coat.[\[4\]](#) For procedures with a higher risk of aerosol or dust generation, additional respiratory protection is required.[\[4\]](#)

- Dispensing: Carefully weigh and dispense the solid material, avoiding the creation of dust.<sup>[4]</sup> Use tools and equipment that can be easily decontaminated.
- Reactions: If the compound is to be used in a reaction, ensure the setup is secure and, if necessary, under an inert atmosphere.<sup>[5]</sup>
- Post-Handling: After handling, wash your hands thoroughly.<sup>[4]</sup> Decontaminate all surfaces and equipment that came into contact with the chemical.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, as hazardous chemical waste in accordance with local, state, and federal regulations.<sup>[4][8]</sup>

## Visualizations



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Caption: Workflow for the safe handling of **tetrairidium dodecacarbonyl**.

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- To cite this document: BenchChem. [Safety precautions for handling tetrairidium dodecacarbonyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077418#safety-precautions-for-handling-tetrairidium-dodecacarbonyl]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)